

# validation of EP properties using Timken and FZG tests

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Extreme Pressure (EP) Additive Validation: A Comparative Guide to Timken and FZG Methodologies for High-Load Applications

## Introduction

For scientists and drug development professionals overseeing pharmaceutical manufacturing scale-up, the mechanical integrity of processing equipment—such as high-shear granulators, rotary tablet presses, and bioreactor agitators—is non-negotiable. These systems operate under immense mechanical stress. To prevent metal-to-metal welding, catastrophic wear, and subsequent batch contamination, lubricants fortified with Extreme Pressure (EP) additives are deployed. However, validating the efficacy of these chemical additives requires rigorous tribological testing.

This guide objectively compares the two foundational validation frameworks: the Timken OK Load Test (ASTM D2782) and the FZG Gear Test (ASTM D5182 / DIN 51354). By understanding the experimental data and mechanistic causality behind these tests, researchers can confidently specify the appropriate validation protocols for critical manufacturing infrastructure.

## Mechanistic Causality: How EP Additives Function

Under extreme mechanical loads, the hydrodynamic fluid film separating two metal surfaces is breached, leading to boundary lubrication conditions. EP additives (typically sulfur, phosphorus, or chlorine-based compounds) remain inactive at ambient temperatures but undergo rapid

thermal decomposition at the localized flash temperatures generated by metal-to-metal friction. This decomposition allows the active elements to react with the metal surface, forming a sacrificial solid tribofilm (e.g., iron sulfide or iron phosphate) that prevents micro-welding and scuffing. The goal of tribological testing is to empirically validate the formation, load-bearing capacity, and resilience of this tribofilm.

## The Timken OK Load Test (ASTM D2782)

### The Qualitative Screen for EP Presence

Historically developed in the 1930s, the Timken OK Load test evaluates the load-carrying capacity of lubricating fluids by rotating a tapered roller bearing cup against a steel block[1]. While often cited in marketing literature, modern tribologists recognize the Timken test primarily as a qualitative indicator of whether an EP additive is present and functioning, rather than a direct predictor of field performance[2].

**Causality Behind Experimental Choices:** The test utilizes a simple block-on-ring geometry. The localized contact pressure is exceptionally high—a 35-lb load applied to the lever equates to roughly 188,250 PSI at the contact point[2]. This extreme pressure forces the liquid lubricant out of the contact zone, rapidly inducing the boundary lubrication regime necessary to trigger the EP additive's chemical reaction.

### Step-by-Step Protocol (Self-Validating System):

- **Preparation:** Ensure the steel test cup and block are pristine and at room temperature. Mount the bearing race on the tapered arbor[3].
- **Fluid Delivery:** Submerge the contact area or flood it continuously with the test lubricant[1].
- **Load Application:** Rotate the cup at 800 RPM (approx. 123.71 m/min)[4]. Apply an initial load via the lever arm for a strict 10-minute duration.
- **Inspection (The Validation Check):** Stop the machine and examine the wear scar on the steel block.
  - **Pass (OK Load):** A uniform wear scar with no signs of scoring or abrasive micro-welding[3].

- Fail (Score Value): The presence of scoring, indicating the tribofilm ruptured[4].
- Iteration: Adjust the load in progressive increments. The "Timken OK Load" is the highest mass at which no scoring occurs[3]. A value >35 lbs confirms active EP chemistry[2].

## The FZG Gear Test (ASTM D5182 / DIN 51354)

### The Quantitative Simulation of Dynamic Mesh

Unlike the static sliding of the Timken test, the FZG (Forschungsstelle für Zahnräder und Getriebebau) test rig utilizes a back-to-back gear configuration to simulate the complex rolling and sliding dynamics of actual gear teeth[5]. This test is highly regarded for its direct correlation to real-world mechanical performance, making it critical for validating lubricants used in complex pharmaceutical drives[6].

Causality Behind Experimental Choices: The FZG test uses specialized "A" profile gears designed to maximize sliding velocity at the tooth root and tip, intentionally increasing the scuffing risk[6]. By incrementally increasing the torque (load stages) while maintaining a constant speed and initial oil temperature (90°C), the test systematically pushes the EP additive to its thermal and mechanical limits until the sacrificial film fails[4].

### Step-by-Step Protocol (Self-Validating System):

- System Initialization: Install the test gears in the FZG rig. Fill the bath with the test lubricant and heat to the initial temperature of 90°C[4].
- Stage 1-3 (Run-in): Apply low torque loads and run the motor at a constant 1450 RPM for 21,700 revolutions (approx. 15 minutes per stage)[4].
- Incremental Loading: Progress to Stage 4. Apply the defined torque via the torsion shaft clutch[6]. Run for 15 minutes.
- Visual & Gravimetric Validation: After every stage, halt the machine. Inspect the gear teeth flanks for scuffing (cumulative damage). Optionally, measure weight loss to track abrasive wear[5].

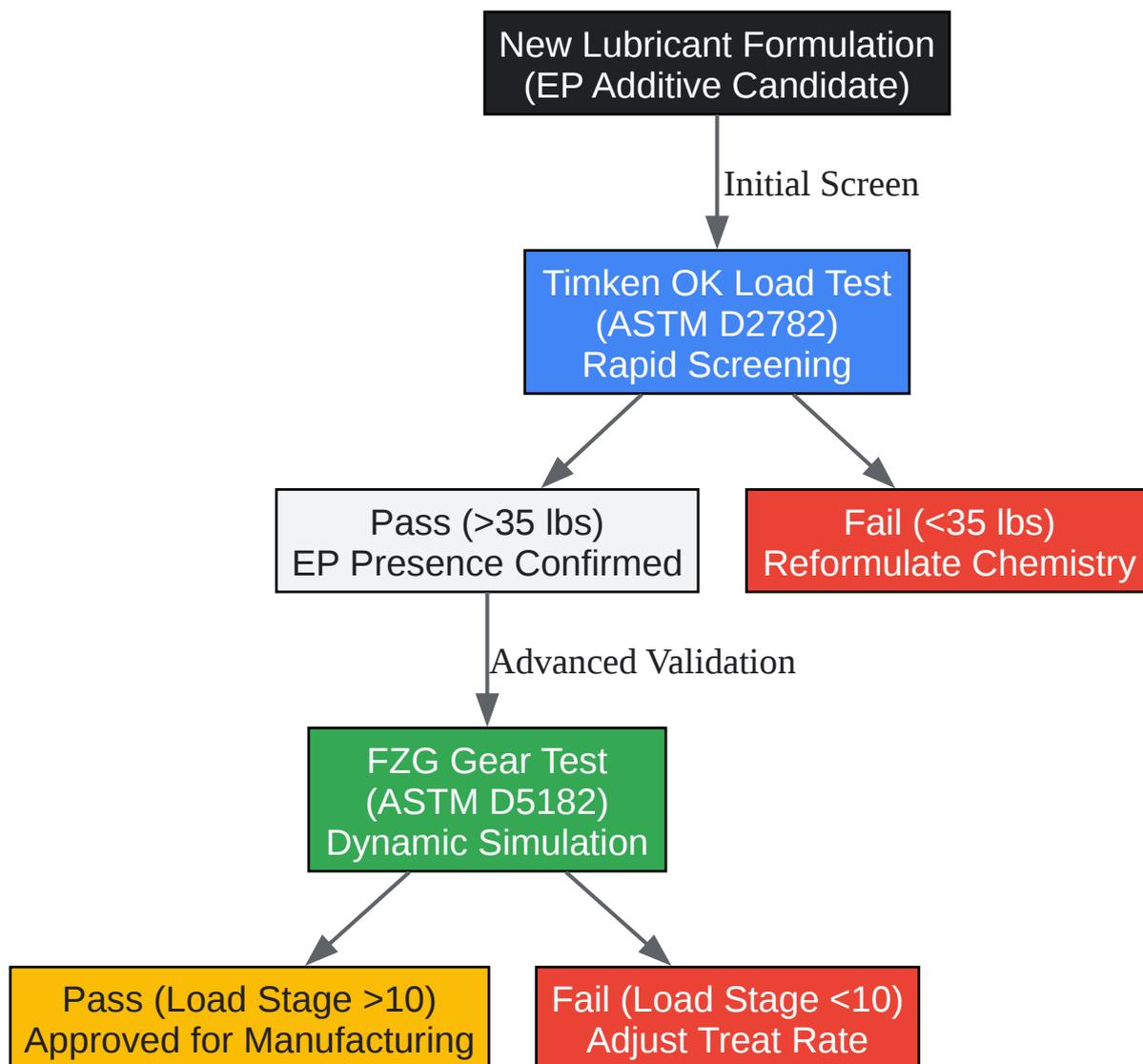
- Failure Criterion: Continue advancing load stages (up to 12 or 14) until the total sum of scuffing damage across the gear teeth exceeds 20 mm, or excessive weight loss is recorded[5]. The fluid's performance is rated by its "Failure Load Stage" (FLS).

## Comparative Data Presentation

To objectively evaluate formulation candidates, researchers must understand the distinct data outputs of these methodologies.

Parameter	Timken OK Load (ASTM D2782)	FZG Gear Test (ASTM D5182)
Primary Objective	Qualitative confirmation of EP additive presence.	Quantitative simulation of load-carrying capacity.
Contact Geometry	Line contact (Block-on-Ring).	Dynamic gear tooth mesh (Rolling & Sliding).
Output Metric	Pounds (lbs) or Kilograms (kg) before scoring.	Failure Load Stage (FLS 1 through 12+).
Field Correlation	Poor. High values do not guarantee field success[2].	Excellent. Directly correlates to gearbox survival[6].
Repeatability	Low ( $\pm 23\%$ margin of error)[2].	High (Strictly controlled thermal/mechanical variables).
Best Use Case	Rapid, low-cost screening of raw additive chemistry.	Final validation of fully formulated lubricants.

## Experimental Workflow Visualization



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Logical workflow for EP additive validation from Timken screening to FZG simulation.

## Strategic Recommendations for Drug Development Professionals

When specifying lubricants for critical pharmaceutical manufacturing equipment, do not rely solely on high Timken OK Load marketing claims. Some aggressive EP additives can yield extraordinarily high Timken results but may be corrosive to the specific metallurgy of your equipment[2]. Instead, utilize the Timken test as a baseline screen to verify active chemistry, and mandate FZG Gear Test data (aiming for a Failure Load Stage >10) to ensure the lubricant can withstand the dynamic, high-torque environments of scale-up manufacturing without compromising operational integrity.

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- To cite this document: BenchChem. [validation of EP properties using Timken and FZG tests]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13833306#validation-of-ep-properties-using-timken-and-fzg-tests\]](https://www.benchchem.com/product/b13833306#validation-of-ep-properties-using-timken-and-fzg-tests)

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